

Safe handling and disposal of Methyl 3-chloro-4-hydroxyphenylacetate.

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Compound of Interest

Compound Name: *Methyl 3-chloro-4-hydroxyphenylacetate*

Cat. No.: *B1361059*

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Technical Support Center: Methyl 3-chloro-4-hydroxyphenylacetate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Methyl 3-chloro-4-hydroxyphenylacetate**.

Troubleshooting Guides and FAQs

This section addresses specific issues that may be encountered during the handling and disposal of **Methyl 3-chloro-4-hydroxyphenylacetate**.

Frequently Asked Questions (FAQs):

- What are the main hazards associated with **Methyl 3-chloro-4-hydroxyphenylacetate**?
Methyl 3-chloro-4-hydroxyphenylacetate is associated with the following hazards:
 - Harmful if swallowed.[1]
 - Causes skin irritation.[1]
 - Causes serious eye irritation.[1]

- May cause respiratory irritation.[1]
- What personal protective equipment (PPE) should be worn when handling this compound? Appropriate PPE includes safety glasses, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.
- How should I store **Methyl 3-chloro-4-hydroxyphenylacetate**? Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. It is recommended to store it under an inert atmosphere at a temperature between 2-8°C.[1][2]
- What should I do in case of accidental exposure?
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
 - Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
 - Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
 - Ingestion: If swallowed, wash out mouth with water provided person is conscious. Call a physician.
- What are the proper disposal methods for this chemical? Disposal of **Methyl 3-chloro-4-hydroxyphenylacetate** and its containers should be in accordance with local, state, and federal regulations. It should not be disposed of into the environment, drains, or watercourses. Consult a licensed professional waste disposal service to dispose of this material.

Quantitative Data

Property	Value
CAS Number	57017-95-5
Molecular Formula	C9H9ClO3[3]
Molecular Weight	200.62 g/mol
Boiling Point	175 °C at 4 Torr[2]
Density	1.314±0.06 g/cm ³ (Predicted)[2]
Storage Temperature	2-8°C[1][2]
Physical Form	Yellow to Brown Sticky Oil to Semi-Solid[1]

Experimental Protocols

Protocol for Safe Handling of **Methyl 3-chloro-4-hydroxyphenylacetate**:

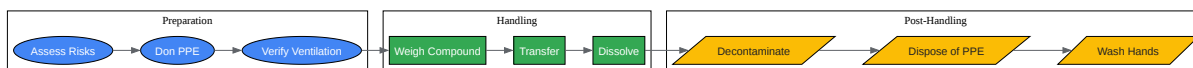
- Preparation: Before handling, ensure that the work area is clean and uncluttered. Verify that a safety shower and eyewash station are readily accessible.
- Personal Protective Equipment (PPE): Don appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields.
- Ventilation: Conduct all handling of **Methyl 3-chloro-4-hydroxyphenylacetate** inside a certified chemical fume hood to minimize inhalation exposure.
- Weighing and Transferring:
 - When weighing, use a tared container to avoid contamination of the balance.
 - Handle the compound gently to prevent the generation of dust or aerosols.
 - Use a spatula or other appropriate tool for transferring the solid.
 - If transferring a solution, use a calibrated pipette or syringe.

- Dissolving: When dissolving the compound, add the solid to the solvent slowly while stirring to prevent splashing.
- Post-Handling:
 - After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., ethanol) and then wash with soap and water.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water.

Protocol for Disposal of **Methyl 3-chloro-4-hydroxyphenylacetate**:

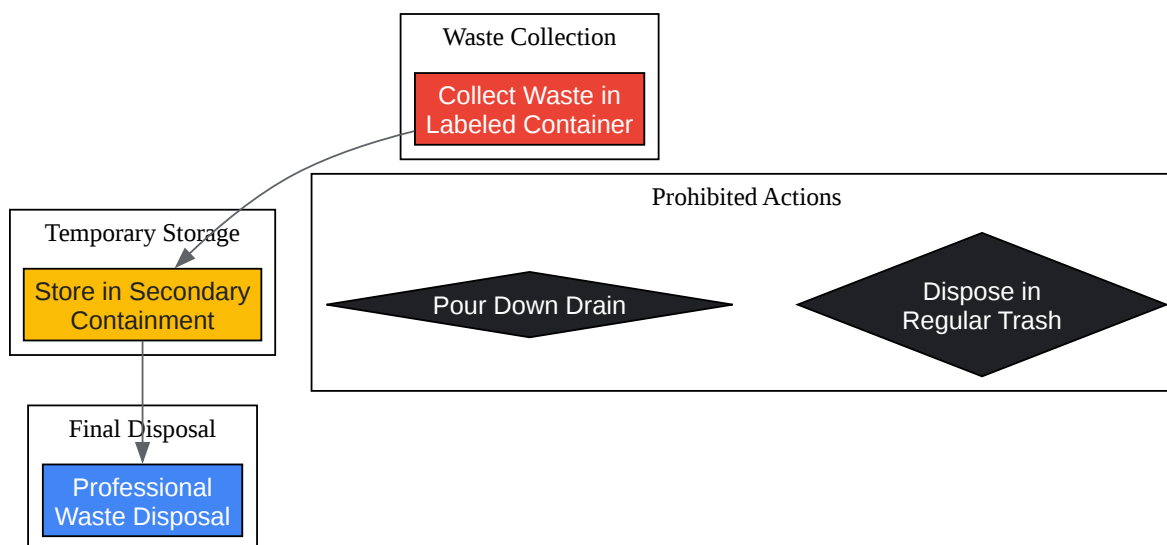
- Waste Collection:
 - Collect all waste containing **Methyl 3-chloro-4-hydroxyphenylacetate** in a designated, properly labeled, and sealed waste container.
 - Do not mix with incompatible wastes.
- Waste Characterization: Label the waste container with the full chemical name ("**Methyl 3-chloro-4-hydroxyphenylacetate**") and indicate the hazards (e.g., "Irritant").
- Waste Storage: Store the waste container in a designated secondary containment area that is well-ventilated and away from incompatible materials, pending disposal.
- Professional Disposal: Arrange for the collection and disposal of the chemical waste by a licensed professional waste disposal service in accordance with all applicable regulations. Do not attempt to dispose of this chemical down the drain or in the regular trash.

Visualizations



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Caption: Workflow for the safe handling of **Methyl 3-chloro-4-hydroxyphenylacetate**.



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Caption: Logical relationships for the proper disposal of chemical waste.

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References

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- 2. methyl 3-chloro-4-hydroxyphenylacetate CAS#: 57017-95-5 [amp.chemicalbook.com]
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